

An In-depth Technical Guide to BCPPO: Chemical Structure and Nomenclature

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Compound of Interest

	Bis(4-
Compound Name:	carboxyphenyl)phenylphosphine
	oxide
Cat. No.:	B1265645

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Note on Ambiguity: The acronym "BCPPO" can refer to several different chemical compounds. This guide focuses on Bis(4-carboxyphenyl)phenyl-phosphine oxide, a prominent compound associated with this acronym in chemical literature and databases. Another compound, Bis-4-(N-carbazolyl)phenyl)phenylphosphine oxide (BCPO), is also sometimes referred to by a similar acronym.^[1] Researchers should verify the specific compound of interest by its CAS number.

Chemical Identity and Structure

Bis(4-carboxyphenyl)phenyl-phosphine oxide is a chemical compound characterized by a central phosphorus atom double-bonded to an oxygen atom (a phosphine oxide group). This phosphorus center is also bonded to one phenyl group and two 4-carboxyphenyl groups.

The IUPAC name for this compound is 4-[(4-carboxyphenyl)-phenylphosphoryl]benzoic acid.^[2]

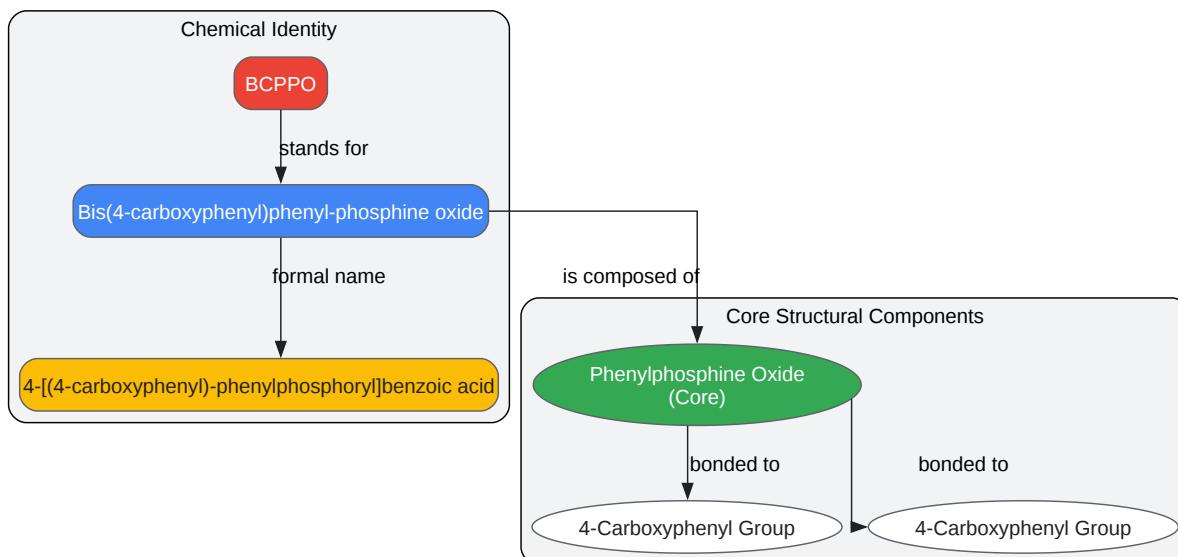
Physicochemical Data

The following table summarizes key quantitative data for Bis(4-carboxyphenyl)phenyl-phosphine oxide.

Identifier	Value	Source
CAS Number	803-19-0	[2] [3] [4] [5] [6]
Molecular Formula	C20H15O5P	[2]
Molecular Weight	366.3 g/mol	[2]
Melting Point	340-342 °C	[4]
Topological Polar Surface Area	91.7 Å ²	[2]
XLogP3	3.1	[2]

Conceptual Structure and Nomenclature Diagram

The following diagram illustrates the relationship between the common acronym, the IUPAC name, and the core structural components of the molecule.

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Caption: Relationship between BCPPO nomenclature and core structure.

Methodologies and Protocols

This document focuses on the chemical structure and nomenclature of BCPPO. Detailed experimental protocols for the synthesis or application of this compound are beyond the scope of this guide but can be found in specialized chemical literature and patents. The synthesis generally involves the reaction of appropriate Grignard reagents with phosphorus oxychloride, followed by oxidation and carboxylation steps. Due to the nature of this inquiry, experimental workflows and signaling pathways are not applicable.

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